

benzyl decanoate food industry usage levels

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Compound Focus: Benzyl decanoate

CAS No.: 42175-41-7

Cat. No.: S520949

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Chemical Identity and Regulatory Context

Benzyl decanoate is an ester used as a **flavor and fragrance agent** [1]. Here are its key identifiers:

Property	Description
CAS Number	42175-41-7 [1]
Molecular Formula	C ₁₇ H ₂₆ O ₂ [1]
Molecular Weight	262.39 g/mol [1] [2]
Regulatory Status	Authorized as a food flavouring in the EU [1].

In the United States, substances added to food are regulated either as **Food Additives** (requiring pre-market approval) or as **Generally Recognized as Safe (GRAS)** substances [3] [4]. The specific regulatory status of **benzyl decanoate** (FDA-approved food additive or GRAS) is not explicitly detailed in the search results.

Food Usage Levels

The following table summarizes the recommended usage levels of **benzyl decanoate** in various food categories, as per industry data. These levels represent the "normal" (average) and "maximum" (95th

percentile) usage in mg per kg of food [1].

Food Category	Average Usage (mg/kg)	Maximum Usage (mg/kg)
Dairy products (excluding category 02.0)	7.00000	35.00000
Fats and oils, fat emulsions	5.00000	25.00000
Edible ices	10.00000	50.00000
Processed fruit	7.00000	35.00000
Confectionery	10.00000	50.00000
Cereals and cereal products (excluding bakery)	5.00000	25.00000
Bakery wares	10.00000	50.00000
Meat and meat products	2.00000	10.00000
Fish and fish products	2.00000	10.00000
Salts, spices, soups, sauces, etc.	5.00000	25.00000
Food for particular nutritional uses	10.00000	50.00000
Non-alcoholic ("soft") beverages	5.00000	25.00000
Alcoholic beverages	10.00000	50.00000
Ready-to-eat savouries	20.00000	100.00000
Composite foods	5.00000	25.00000

The overall recommended maximum usage level in the fragrance concentrate is **8.00%** [1].

Safety and Exposure Assessment

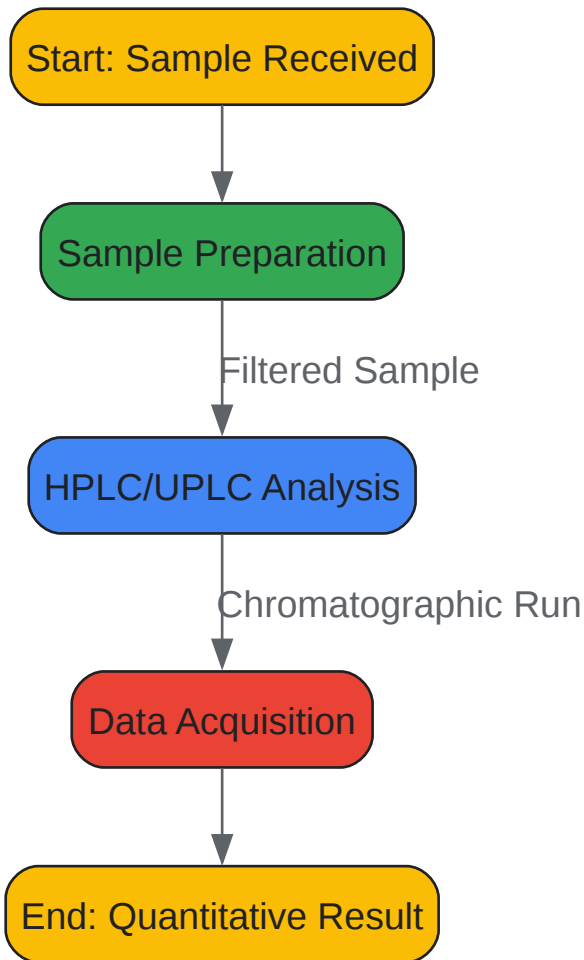
- **Toxicological Classification:** **Benzyl decanoate** falls into **Structure Class I**, indicating low toxicological potential based on structure-activity relationships [1].
- **Exposure Assessments:**
 - **Maximised Survey-derived Daily Intake (MSDI-EU):** 0.35 µg per capita per day [1].
 - **Modified Theoretical Added Maximum Daily Intake (mTAMDI):** 3900 µg per person per day [1].
- **Threshold of Concern:** The mTAMDI value is above the threshold of 1800 µg/person/day, suggesting that more refined exposure data is used to confirm safety [1].

Analytical Protocol for Quantification

Benzyl decanoate can be analyzed using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC). The following is a generalized protocol adapted from the search results [2].

Parameter	Description
Objective	To separate and quantify benzyl decanoate in a sample.
Analytical Technique	Reverse-Phase HPLC (or UPLC for faster analysis).
Column	Newcrom R1 (or similar reverse-phase column with low silanol activity). 3µm particle columns suitable for UPLC applications [2].
Mobile Phase	Acetonitrile (MeCN) and Water, modified with Phosphoric Acid. For MS-compatibility: replace Phosphoric Acid with Formic Acid [2].
Detection	UV/VIS or Mass Spectrometry (MS).
Sample Preparation	(Specifics not detailed in sources) Dissolve or extract sample in a solvent compatible with the mobile phase. Filter before injection.
Method Note	This LC method is scalable and can be adapted for preparative isolation of impurities [2].

The workflow for this analytical process is outlined below:



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Key Considerations for Application

- **Good Manufacturing Practice (GMP):** Use the minimal amount required to achieve the intended technical effect [5].
- **Labeling:** Adhere to regional regulations for declaring flavoring substances on product labels.
- **Ingredient Quality:** Ensure **benzyl decanoate** is of appropriate food grade quality [5].

Important Disclaimer

The information presented is from compiled public sources and intended for research and development guidance. **Always verify the regulatory status of benzyl decanoate** in your target market and comply with all local regulations before using it in any food product.

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References

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